

An In-depth Technical Guide to Dimethylammonium Dimethylcarbamate: Discovery, History, and Applications

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Compound of Interest

Compound Name: *Dimethylammonium dimethylcarbamate*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dimethylammonium dimethylcarbamate (DIMCARB), a compound formed from the simple reaction of dimethylamine and carbon dioxide, has garnered significant interest as a versatile solvent, particularly within the realm of green chemistry.^{[1][2]} This technical guide provides a comprehensive overview of the discovery, history, synthesis, physicochemical properties, and applications of DIMCARB. Detailed experimental protocols, quantitative data, and visualizations of its chemical behavior are presented to serve as a valuable resource for researchers and professionals in chemistry and drug development. While DIMCARB is primarily recognized for its industrial applications as a switchable-polarity solvent, this guide also addresses the current understanding of its biological activity, or lack thereof, to provide a complete scientific profile.

Introduction

Dimethylammonium dimethylcarbamate, often abbreviated as DIMCARB, is an ionic liquid that exists as a clear, colorless to light yellow liquid at room temperature.^{[1][3]} It is the salt formed from the reaction of two equivalents of dimethylamine with one equivalent of carbon dioxide.^[2] The compound's unique properties, most notably its ability to be "distilled" and its

classification as a switchable-polarity solvent, have made it a subject of academic and industrial research.^[2] This guide will delve into the fundamental aspects of DIMCARB, from its historical context to its modern-day applications.

Discovery and History

The precise historical account of the first synthesis and characterization of **dimethylammonium dimethylcarbamate** is not well-documented in readily available scientific literature. However, the underlying reaction between secondary amines and carbon dioxide to form carbamates has been a known chemical principle for many decades. The large-scale industrial production and detailed investigation of DIMCARB appear to be more recent, driven by the growing interest in ionic liquids and environmentally benign solvent systems. A notable milestone in its industrial application is a 1960 patent detailing a process for the production of liquid **dimethylammonium dimethylcarbamate** from gaseous carbon dioxide and dimethylamine, highlighting its relevance in industrial chemistry from that period.^[4] Research in the late 20th and early 21st centuries has further elucidated its properties and expanded its applications, particularly as a "green" solvent.^[2]

Physicochemical Properties

A summary of the key physicochemical properties of **dimethylammonium dimethylcarbamate** is presented in the table below. This data has been compiled from various chemical suppliers and scientific publications.

Property	Value	References
Molecular Formula	C5H14N2O2	[1][3]
Molecular Weight	134.18 g/mol	[1][3]
CAS Number	4137-10-4	[1][3]
Appearance	Clear colorless to light yellow liquid	[1][3]
Boiling Point	60-61 °C (decomposes)	[1][3]
Density	1.05 g/mL at 25 °C	[1][3]
Refractive Index (n _{20/D})	1.454	[1]
Flash Point	13 °C (55.4 °F)	
Solubility	Water (Soluble), Chloroform (Sparingly), Methanol (Slightly)	[1][5]

Synthesis

The synthesis of **dimethylammonium dimethylcarbamate** is a straightforward acid-base reaction between a Lewis acid (carbon dioxide) and a Lewis base (dimethylamine).

General Reaction



Experimental Protocols

4.2.1. Laboratory Scale Synthesis

This protocol describes a common laboratory-scale synthesis of **dimethylammonium dimethylcarbamate**.

- Materials:
 - Dimethylamine solution (e.g., 40% in water or anhydrous in a suitable solvent)

- Dry ice (solid carbon dioxide)
- Anhydrous, aprotic solvent (e.g., toluene or hexane)
- Reaction flask equipped with a magnetic stirrer and a drying tube
- Low-temperature bath (e.g., ice-salt or dry ice-acetone)
- Procedure:
 - In a fume hood, charge the reaction flask with a solution of dimethylamine in the chosen anhydrous, aprotic solvent.
 - Cool the flask to 0 °C or below using the low-temperature bath.
 - While stirring vigorously, slowly add small pieces of dry ice to the dimethylamine solution. An exothermic reaction will occur, and the temperature should be carefully monitored and maintained below 10 °C.
 - Continue adding dry ice until the reaction ceases (i.e., no more gas evolution is observed upon addition of fresh dry ice).
 - Allow the reaction mixture to slowly warm to room temperature.
 - The product, **dimethylammonium dimethylcarbamate**, will typically separate as a liquid phase. If a solvent was used, it can be removed under reduced pressure.
- Purification and Characterization:
 - Due to its thermal lability, distillation is performed with care. The compound can be purified by heating to around 60 °C, at which point it decomposes back into dimethylamine and carbon dioxide, which can then be recondensed and collected in a cooled receiver to reform the product.^[2]
 - The structure can be confirmed using spectroscopic methods as described in the following section.

4.2.2. Industrial Scale Synthesis

An industrial process for the production of **dimethylammonium dimethylcarbamate** has been patented.^[4] This process involves the controlled exothermic reaction of gaseous dimethylamine and carbon dioxide in a reactor system designed to efficiently manage the heat of reaction and separate the liquid product from unreacted gaseous starting materials.^[4]

Spectroscopic Data

Detailed spectroscopic data for **dimethylammonium dimethylcarbamate** is not widely published. However, the expected spectral characteristics can be inferred from its structure, which consists of a dimethylammonium cation and a dimethylcarbamate anion.

- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the methyl protons of both the cation and the anion, as well as the N-H protons of the dimethylammonium cation. Due to the symmetry within each ion, two main signals for the methyl groups would be anticipated.
- ¹³C NMR: The carbon-13 NMR spectrum should display distinct signals for the methyl carbons of the dimethylammonium and dimethylcarbamate ions, in addition to the carbonyl carbon of the carbamate.
- FTIR: The infrared spectrum is expected to exhibit characteristic absorption bands for N-H stretching in the ammonium ion, C-H stretching of the methyl groups, and a strong absorption for the C=O stretching of the carbamate group.^[2]
- Mass Spectrometry: Mass spectrometry of this ionic compound would likely show fragmentation patterns corresponding to the dimethylammonium cation and the dimethylcarbamate anion and their subsequent fragments.^[2]

Applications

The primary application of **dimethylammonium dimethylcarbamate** is as a "switchable-polarity solvent". This property allows for its use in various chemical processes where a change in solvent polarity is advantageous for reaction control or product separation.

- Chemical Synthesis: It serves as a reusable reaction medium for various organic syntheses, such as the synthesis of monoarylidene cyclopentanones.^[1]

- Extractions: It has been utilized for the distillation extraction of tannins from plant materials.
[\[1\]](#)
- Electrochemistry: DIMCARB has been employed in the electrodeposition of silver and lead.
[\[1\]](#)
- Nanomaterial Synthesis: It has found use in the synthesis of silver and gold nanostructures.
[\[1\]](#)

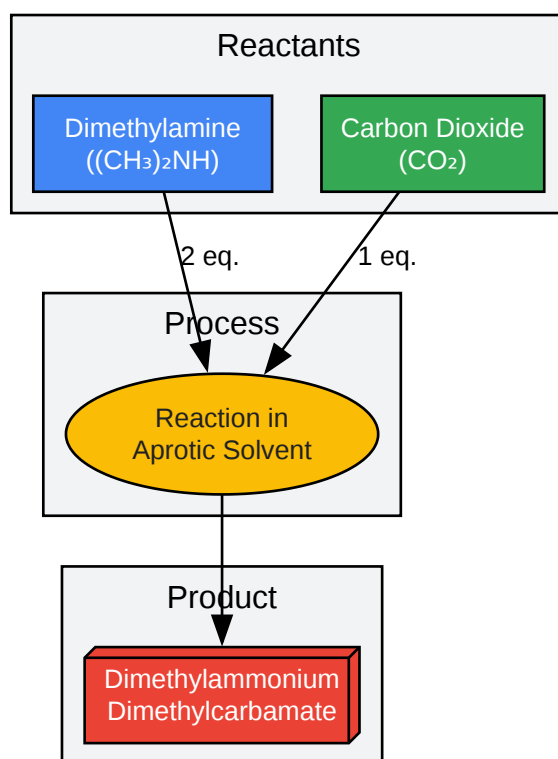
Biological Activity and Toxicology

There is a lack of significant research into the pharmacological activity of **dimethylammonium dimethylcarbamate**. Its primary applications are in industrial and chemical synthesis, and it is not recognized as a therapeutic agent. Toxicological data is also limited, but due to its components, dimethylamine and its potential to react with nitrites to form nitrosamines, it should be handled with appropriate safety precautions. The compound is classified as a flammable liquid and can cause skin and eye irritation.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the laboratory synthesis of **dimethylammonium dimethylcarbamate**.

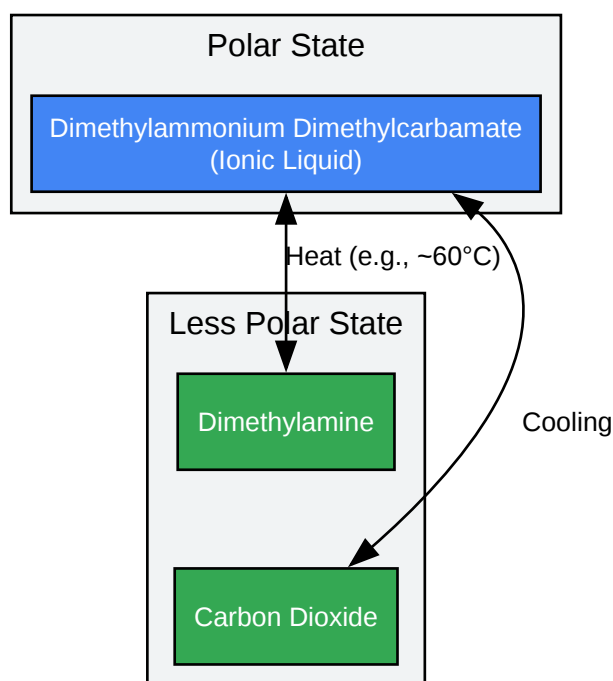


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Caption: A simplified workflow for the synthesis of **Dimethylammonium Dimethylcarbamate**.

Switchable Polarity Mechanism

The switchable polarity of **dimethylammonium dimethylcarbamate** is a key feature. In its ionic form, it is a relatively polar solvent. Upon heating, it undergoes a reversible decomposition to the less polar dimethylamine and non-polar carbon dioxide. This process is illustrated below.



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Caption: The reversible equilibrium of **Dimethylammonium Dimethylcarbamate**.

Conclusion

Dimethylammonium dimethylcarbamate is a compound with a simple yet elegant chemistry that has found a significant niche in modern chemical applications, particularly as a switchable-polarity solvent. While its historical origins are not prominently documented, its utility in green chemistry is well-established. This guide has provided a comprehensive overview of its synthesis, properties, and applications, drawing from available scientific literature and chemical data sources. The absence of known biological or pharmacological activity defines its role as an industrial and laboratory chemical rather than a therapeutic agent. The detailed information and visualizations presented herein are intended to equip researchers, scientists, and drug development professionals with a thorough understanding of this versatile compound.

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